

# Technical Support Center: FITC-Labeled Keap1-Nrf2 Probe

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## Compound of Interest

Compound Name: *FITC-labelled Keap1-Nrf2 probe*

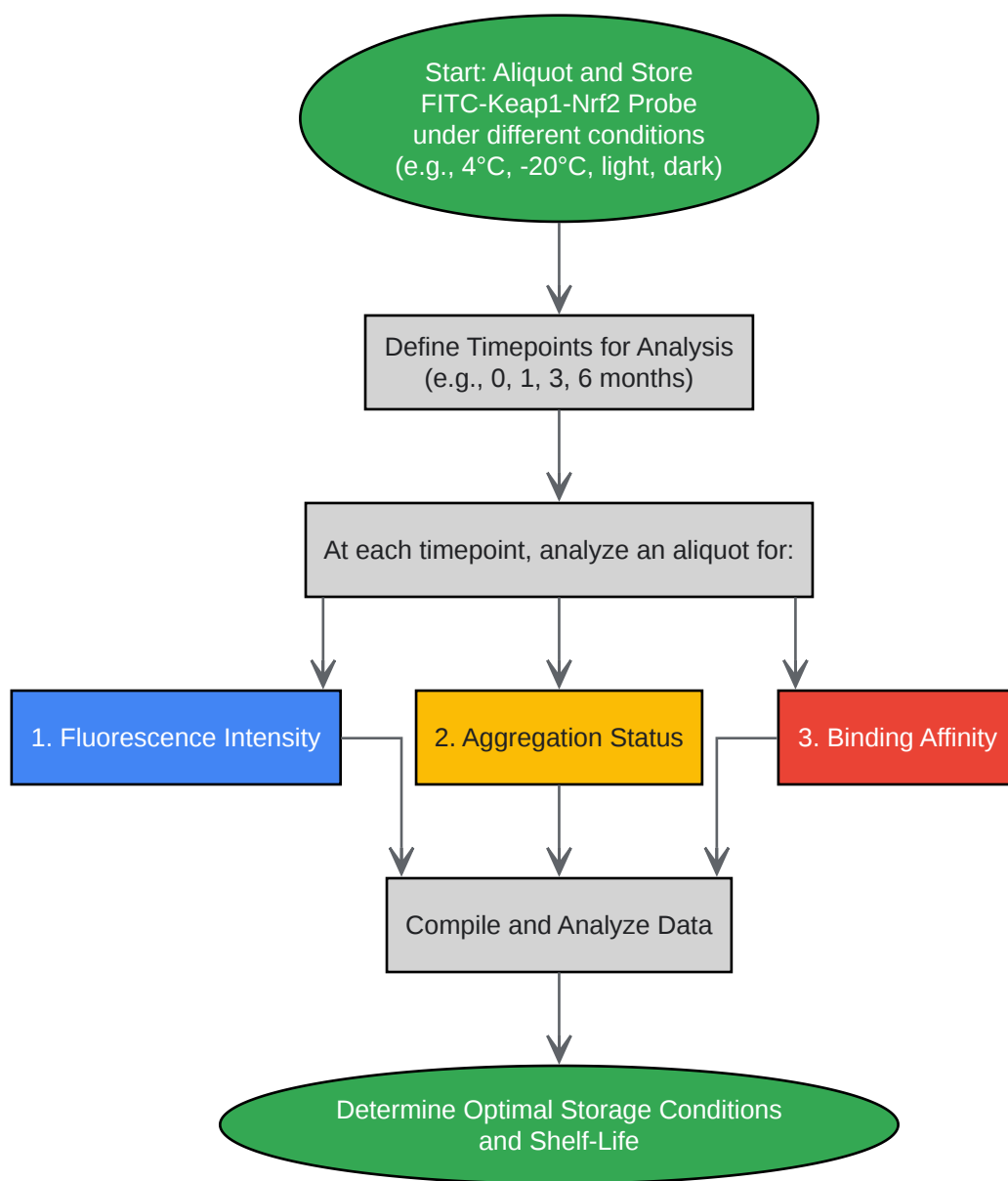
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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered with the stability and storage of FITC-labeled Keap1-Nrf2 probes.

## Keap1-Nrf2 Signaling Pathway

The Keap1-Nrf2 signaling pathway is a critical regulator of cellular defense against oxidative and electrophilic stress. Under basal conditions, the transcription factor Nrf2 is targeted for degradation by the Keap1-Cul3-E3 ubiquitin ligase complex. Upon exposure to stressors, Keap1 is modified, leading to the stabilization and nuclear translocation of Nrf2, which then activates the transcription of antioxidant and cytoprotective genes.



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